

Application Note: Comprehensive Spectroscopic Characterization of N-(3-aminophenyl)-2,4-dichlorobenzamide

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Compound of Interest

Compound Name: *N*-(3-aminophenyl)-2,4-dichlorobenzamide

CAS No.: 293737-92-5

Cat. No.: B1269591

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Abstract

N-(3-aminophenyl)-2,4-dichlorobenzamide is a substituted aromatic amide, a chemical scaffold of significant interest in medicinal chemistry and materials science. Unambiguous structural confirmation and purity assessment are critical milestones in the research and development pipeline. This application note provides a detailed, field-proven guide for the comprehensive characterization of this compound using the synergistic analytical techniques of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). We delve into the causality behind experimental choices, present step-by-step protocols, and offer an in-depth analysis of expected spectral data, establishing a self-validating system for researchers, scientists, and drug development professionals.

Introduction and Scientific Context

Benzamides represent a privileged structure in pharmacology, forming the backbone of numerous therapeutic agents. The specific molecule, **N-(3-aminophenyl)-2,4-**

dichlorobenzamide, combines three key structural motifs: a 2,4-dichlorinated phenyl ring, a central amide linker, and a 3-aminophenyl moiety. Each of these can influence the molecule's physicochemical properties, biological activity, and potential as a synthetic intermediate. The dichlorophenyl group can enhance lipophilicity and metabolic stability, while the aminophenyl group offers a reactive handle for further chemical modification.

Given this potential, rigorous structural elucidation is not merely a procedural step but a foundational requirement for any further investigation. This guide provides the necessary protocols and interpretive logic to confidently confirm the identity and integrity of **N-(3-aminophenyl)-2,4-dichlorobenzamide**.

Molecular Properties Summary

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ N ₂ O	[1]
Molecular Weight	281.14 g/mol	[1]
Monoisotopic Mass	280.01703 Da	[2]
Predicted XlogP	3.7	[2]

Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the gold standard for elucidating the precise atomic connectivity of organic molecules. By probing the magnetic properties of atomic nuclei (primarily ¹H and ¹³C), we can map the chemical environment of each atom, providing an unambiguous structural fingerprint.[3]

Causality of Experimental Design

- Choice of Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆) is selected as the solvent. Its high polarity effectively dissolves the target compound, and its aprotic nature ensures that the acidic amide proton (N-H) and the basic amine protons (NH₂) are readily observable as distinct signals, which might otherwise undergo rapid exchange in protic solvents like D₂O or CD₃OD.

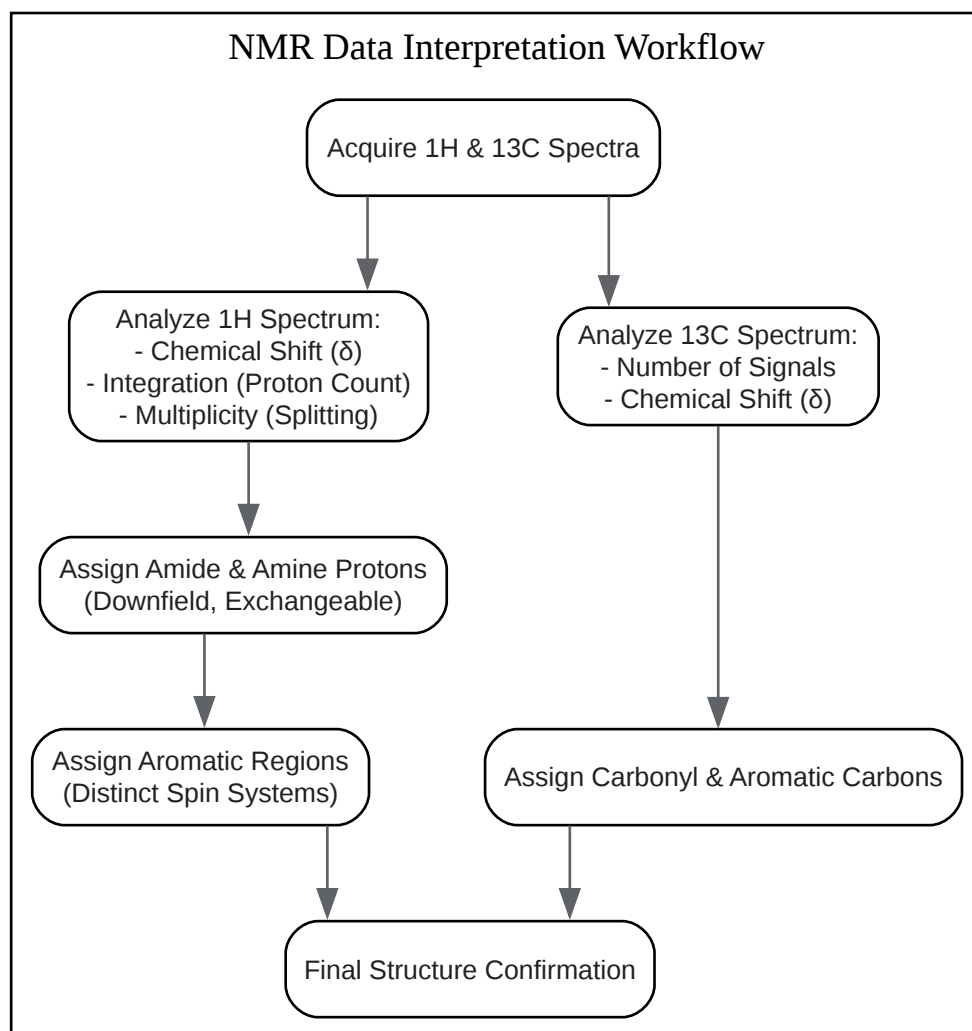
- **Spectrometer Frequency:** A high-field instrument (e.g., 400 MHz or higher) is recommended to achieve optimal signal dispersion, particularly for resolving the complex spin-spin coupling patterns within the two distinct aromatic rings.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **N-(3-aminophenyl)-2,4-dichlorobenzamide**.
- **Dissolution:** Dissolve the sample in ~0.7 mL of DMSO- d_6 in a clean vial. Gentle vortexing may be required.
- **Transfer:** Using a Pasteur pipette, transfer the solution into a standard 5 mm NMR tube.
- **Acquisition:** Acquire ^1H and proton-decoupled ^{13}C NMR spectra at ambient temperature. Standard pulse programs are sufficient. For enhanced ^{13}C sensitivity, a greater number of scans may be necessary.

Predicted Spectra and Data Interpretation

The logical workflow for interpreting the NMR data involves assigning each signal based on its chemical shift, integration, and multiplicity.



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Caption: Logical workflow for NMR data analysis.

^1H NMR (400 MHz, DMSO- d_6): The spectrum is expected to show distinct signals for the amide proton, the amine protons, and the seven aromatic protons distributed across two different spin systems.

- Amide Proton (N-H): A sharp singlet is predicted far downfield, typically around δ 10.4 ppm. Its downfield shift is due to the deshielding effect of the adjacent carbonyl group and intramolecular hydrogen bonding.
- Aromatic Protons (Ring A: 2,4-dichlorobenzoyl): This ring contains three protons.

- H-3: A doublet at $\sim\delta$ 7.8 ppm coupled to H-5.
- H-5: A doublet of doublets at $\sim\delta$ 7.6 ppm coupled to H-3 and H-6.
- H-6: A doublet at $\sim\delta$ 7.5 ppm coupled to H-5.
- Aromatic Protons (Ring B: 3-aminophenyl): This ring has four protons with more complex splitting due to the meta substitution pattern.
 - H-2': A singlet or finely split triplet near δ 7.3 ppm.
 - H-4': A doublet of doublets around δ 7.1 ppm.
 - H-5': A triplet around δ 7.2 ppm.
 - H-6': A doublet of doublets around δ 6.9 ppm.
- Amine Protons (NH_2): A broad singlet is expected around δ 5.3 ppm. The broadness is due to quadrupole effects from the nitrogen atom and potential for hydrogen bonding.

^{13}C NMR (100 MHz, DMSO-d_6): The proton-decoupled spectrum should reveal 13 unique carbon signals, as there are no elements of symmetry in the molecule.

- Carbonyl Carbon (C=O): The least shielded carbon, appearing as a singlet around δ 164.5 ppm.
- Aromatic Carbons: Signals for the 12 aromatic carbons are expected in the δ 110-140 ppm range. Carbons directly attached to electronegative atoms (Cl, N) will be shifted accordingly. For instance, the C-Cl carbons are expected around δ 130-135 ppm, and the C- NH_2 carbon will be further upfield.

Predicted NMR Data Summary

Assignment	Predicted ^1H Shift (ppm)	Multiplicity	Integration	Predicted ^{13}C Shift (ppm)
C=O	-	-	-	~164.5
NH (Amide)	~10.4	s	1H	-
NH ₂ (Amine)	~5.3	br s	2H	-
C-1, C-1'	-	-	-	~138.1, ~139.5
C-2, C-4	-	-	-	~132.0, ~135.5
C-3'	-	-	-	~149.0
Aromatic CHs	~6.9 - 7.8	m	7H	~110 - 131

Characterization by Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and crucial structural information through controlled fragmentation of the molecule. This data is orthogonal to NMR and serves as a powerful confirmation of the proposed structure.

Causality of Experimental Design

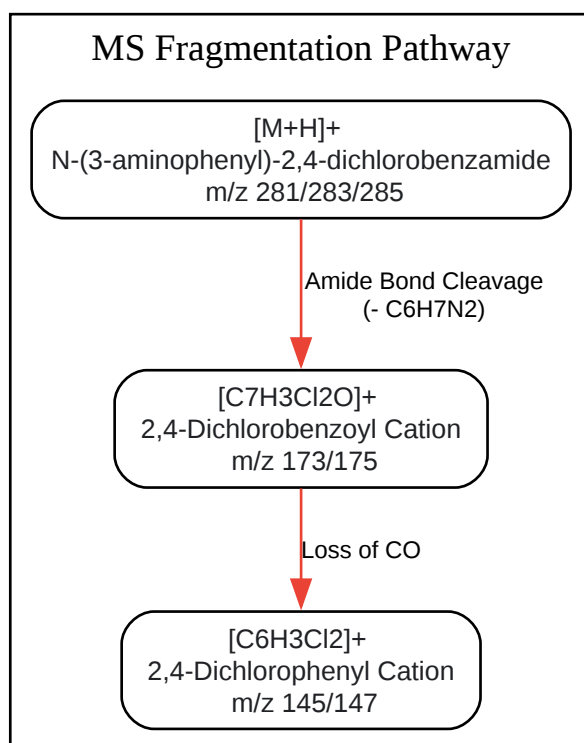
- **Ionization Method:** Electrospray Ionization (ESI) is the preferred method for this type of molecule. It is a soft ionization technique that typically yields an intact protonated molecule, $[\text{M}+\text{H}]^+$, allowing for precise molecular weight determination.
- **Analysis Mode:** Positive ion mode is chosen because the presence of two nitrogen atoms (the amide and the amine) provides basic sites that are easily protonated. Adding a small amount of acid (e.g., formic acid) to the mobile phase facilitates this protonation.
- **Mass Analyzer:** A high-resolution mass spectrometer (HRMS), such as a Time-of-Flight (TOF) or Orbitrap, is essential. HRMS provides highly accurate mass measurements, allowing for the determination of the elemental formula and confident identification of the molecule and its fragments.

Experimental Protocol: LC-HRMS (ESI+)

- **Sample Preparation:** Prepare a dilute solution (e.g., 10 µg/mL) of the compound in an appropriate solvent like methanol or acetonitrile.
- **LC System:** Use a standard C18 reverse-phase column. The mobile phase can be a gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- **MS System:** Set the ESI source to positive ion mode. Acquire data over a mass range of m/z 100-500.
- **Tandem MS (MS/MS):** Isolate the $[M+H]^+$ precursor ion and subject it to collision-induced dissociation (CID) to generate a fragmentation spectrum for structural confirmation.

Predicted Spectrum and Data Interpretation

The mass spectrum provides two key layers of information: the molecular ion and its fragmentation pattern.



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Sources

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- 3. pdf.benchchem.com [pdf.benchchem.com]
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